

# Navigating the Risks of Bromoacetonitrile: A Technical Support Guide

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## Compound of Interest

Compound Name: Bromoacetonitrile

Cat. No.: B046782

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This technical support center provides essential guidance on managing the toxicity of **bromoacetonitrile** in the laboratory. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues you may encounter during your experiments, ensuring a safer research environment.

## Quick Reference: Physical and Chemical Properties

A clear understanding of **bromoacetonitrile**'s properties is fundamental to its safe handling. The following table summarizes its key characteristics.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>2</sub> H <sub>2</sub> BrN   |
| Molecular Weight  | 119.95 g/mol [1]  |
| Appearance        | Colorless to pale yellow or light amber liquid[1]<br>[2]  |
| Boiling Point     | 149-151 °C (decomposes)   |
| Melting Point     | Not available   |
| Flash Point       | >110 °C (>230 °F)[3]  |
| Density           | 1.722 g/mL at 25 °C   |
| Solubility        | Slightly soluble in water; miscible with organic solvents like ethanol, ether, and chloroform.[4] |

## Health Hazard Information

**Bromoacetonitrile** is a highly toxic compound. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

| Hazard Class  | Hazard Statement                                 |
|---|--|
| Acute Toxicity, Oral (Category 3)   | H301: Toxic if swallowed[1][4]                   |
| Acute Toxicity, Dermal (Category 3)   | H311: Toxic in contact with skin[1][4]           |
| Acute Toxicity, Inhalation (Category 3)   | H331: Toxic if inhaled[4]                        |
| Skin Corrosion/Irritation (Category 1B)   | H314: Causes severe skin burns and eye damage[1] |
| Serious Eye Damage/Eye Irritation (Category 1)                                    | H318: Causes serious eye damage                  |
| Specific target organ toxicity — single exposure (Category 3), Respiratory system | H335: May cause respiratory irritation           |

Symptoms of Exposure: Exposure can cause irritation to the eyes, mucous membranes, and upper respiratory tract.[1] Symptoms may include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[1] It is also a lachrymator, meaning it can cause tearing.[1]

## Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PELs) for **bromoacetonitrile** established by the Occupational Safety and Health Administration (OSHA). One source indicates a previously vacated OSHA PEL, but no current enforceable limit is in place.[3] Given its high toxicity, all work with **bromoacetonitrile** should be conducted with the utmost caution to minimize any potential exposure.

## Troubleshooting and FAQs

This section addresses common questions and concerns when working with **bromoacetonitrile**.

### Handling and Storage

Q1: What are the essential personal protective equipment (PPE) requirements for handling **bromoacetonitrile**?

A1: Due to its high toxicity and ability to be absorbed through the skin, a comprehensive PPE protocol is mandatory. This includes:

- **Gloves:** Wear appropriate chemical-resistant gloves. Always inspect gloves for integrity before use.
- **Eye Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.
- **Lab Coat:** A lab coat or chemical-resistant apron should be worn to protect the body.
- **Respiratory Protection:** All work with **bromoacetonitrile** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[3]

Q2: How should **bromoacetonitrile** be stored safely?

A2: Store **bromoacetonitrile** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and acids.[5] Keep the container tightly sealed.

## Spills and Exposure

Q3: What is the immediate procedure for a **bromoacetonitrile** spill?

A3: In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material like vermiculite or sand to contain the liquid.[3]
- Personal Protection: Do not attempt to clean a spill without the appropriate PPE, including respiratory protection.
- Cleanup: Carefully collect the absorbed material into a sealed, labeled waste container for proper disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

For large spills, evacuate the laboratory and contact your institution's environmental health and safety (EHS) department immediately.

Q4: What are the first aid measures in case of accidental exposure?

A4: Immediate action is critical in the event of exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[3]

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[3]

## Toxicity and Mechanism

Q5: What is the primary mechanism of **bromoacetonitrile** toxicity?

A5: The toxicity of **bromoacetonitrile** is understood to be linked to its ability to induce oxidative stress and deplete cellular glutathione (GSH).[2][6] GSH is a critical antioxidant that protects cells from damage. Depletion of GSH can lead to cellular damage and disrupt normal cellular processes.

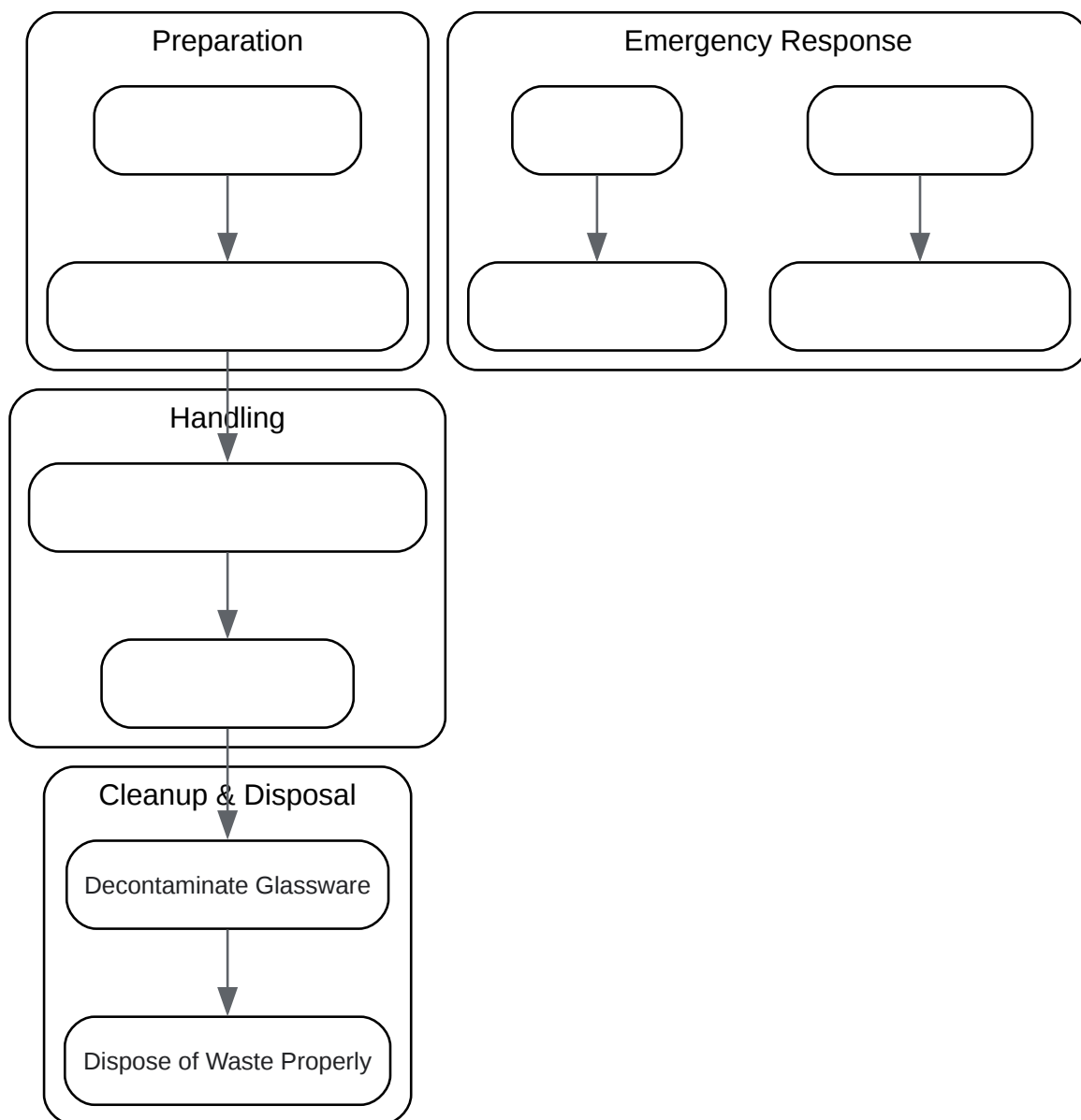
Q6: Are there any known detoxification pathways?

A6: While specific in-vivo detoxification pathways are not fully elucidated in the provided search results, the mechanism of toxicity suggests that the body's natural antioxidant systems, particularly those involving glutathione, are key in mitigating the harmful effects. The primary approach to dealing with **bromoacetonitrile** toxicity is to prevent exposure in the first place.

## Visualizing Workflows and Pathways

To further aid in understanding the necessary precautions and the compound's toxicological effects, the following diagrams have been created using Graphviz.

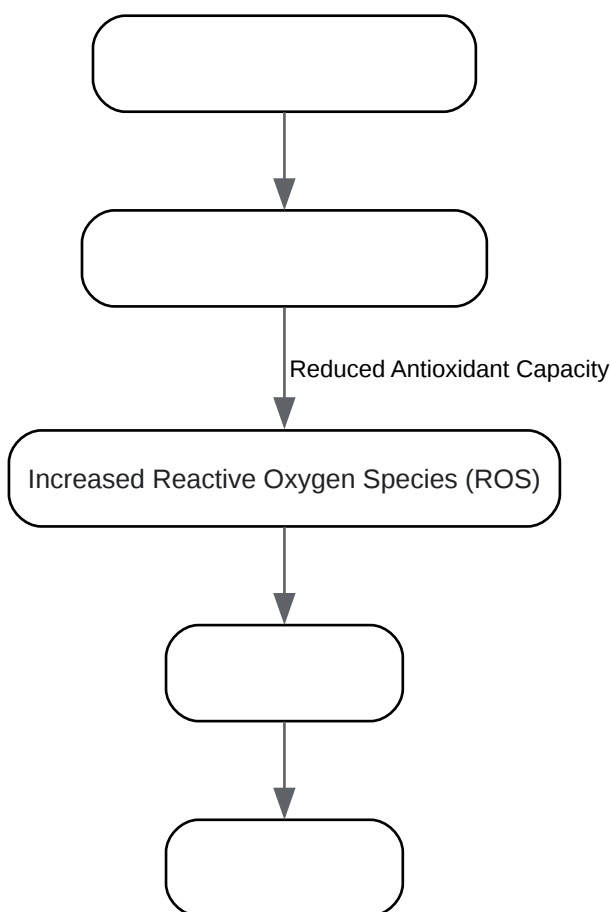
## Experimental Workflow for Handling Bromoacetonitrile



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Caption: A logical workflow for safely handling **bromoacetonitrile** in a laboratory setting.

## Simplified Signaling Pathway of Bromoacetonitrile-Induced Toxicity



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Caption: A simplified diagram illustrating the proposed mechanism of **bromoacetonitrile** toxicity.

This technical support guide is intended to supplement, not replace, your institution's specific safety protocols and the information provided in the Safety Data Sheet (SDS). Always prioritize safety and consult with your EHS department for any specific concerns.

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